

Application Notes and Protocols for Handling and Storing Air-Sensitive Cyclohexanethiol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclohexanethiol

Cat. No.: B074751

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **cyclohexanethiol**, an air-sensitive and hazardous compound. Adherence to these protocols is critical to ensure personnel safety, experimental integrity, and product quality.

Chemical and Physical Properties

Cyclohexanethiol is a colorless liquid with a strong, disagreeable odor.[1] It is flammable, toxic if swallowed or inhaled, and causes skin and eye irritation.[2][3] Crucially, this compound is air-sensitive and must be handled under an inert atmosphere to prevent oxidation.[2]

Table 1: Physicochemical Properties of Cyclohexanethiol

Property	Value
Molecular Formula	C ₆ H ₁₂ S[1][4][5]
Molecular Weight	116.22 g/mol [3][5]
Appearance	Colorless to almost colorless clear liquid[1][5]
Odor	Strong, offensive, and unpleasant[1][6][7]
Boiling Point	158-160 °C (lit.)[4][6][8][9]
Density	0.95 g/mL at 25 °C (lit.)[4][8]
Flash Point	43 °C (109.4 °F) - Pensky-Martens closed cup
Vapor Pressure	10 mmHg[1]
Vapor Density	4.0 (vs air)[1][6][8]
Solubility	Insoluble in water.[1][6][10] Soluble in ether, benzene, acetone, and chloroform.[6]

Safety Precautions and Hazard Information

Cyclohexanethiol is a hazardous substance and requires strict safety measures.

GHS Hazard Classifications:[2]

- Flammable Liquids - Category 3
- Acute Toxicity, Oral - Category 3
- Acute Toxicity, Inhalation - Category 4
- Skin Irritation - Category 2
- Serious Eye Irritation - Category 2A
- Specific Target Organ Toxicity (Single Exposure), Respiratory Tract Irritation - Category 3

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Wear suitable protective gloves (e.g., nitrile rubber).[11]
- Skin and Body Protection: A flame-retardant lab coat and appropriate chemical-resistant clothing.
- Respiratory Protection: Use only in a well-ventilated area, preferably within a chemical fume hood.[2] For operations where inhalation risk is high, use a NIOSH-approved respirator with an appropriate cartridge.

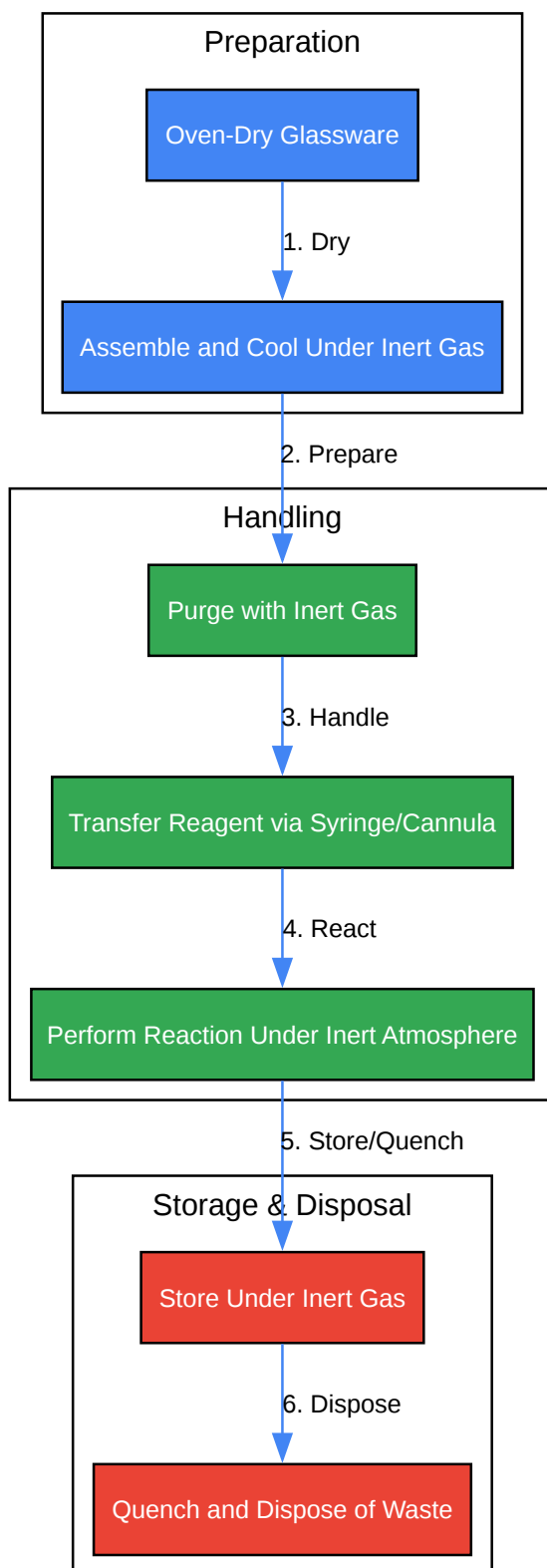
Experimental Protocols for Handling Air-Sensitive Cyclohexanethiol

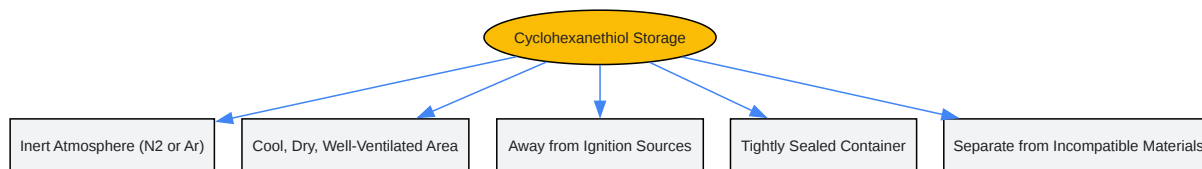
Due to its air-sensitive nature, **cyclohexanethiol** must be handled under an inert atmosphere, such as nitrogen or argon, to prevent the formation of disulfides and other oxidation byproducts.

Preparation of an Inert Atmosphere

Standard air-free techniques using either a glovebox or a Schlenk line are required.[12][13] All glassware must be thoroughly dried in an oven (e.g., 125°C overnight) and cooled under a stream of inert gas before use.[14][15]

Diagram 1: General Workflow for Handling Air-Sensitive Reagents





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cyclohexanethiol | C₆H₁₁SH | CID 15290 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. nextsds.com [nextsds.com]
- 3. spectrumchemical.com [spectrumchemical.com]
- 4. chembk.com [chembk.com]
- 5. Cyclohexanethiol | CymitQuimica [cymitquimica.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. Cyclohexanethiol - Hazardous Agents | Haz-Map [haz-map.com]
- 8. Cyclohexanethiol 97 1569-69-3 [sigmaaldrich.com]
- 9. Cyclohexanethiol - Wikipedia [en.wikipedia.org]
- 10. fishersci.com [fishersci.com]
- 11. ICSC 0032 - CYCLOHEXANETHIOL [inchem.org]
- 12. reddit.com [reddit.com]
- 13. Air-free_technique [chemeurope.com]
- 14. ccc.chem.pitt.edu [ccc.chem.pitt.edu]
- 15. web.mit.edu [web.mit.edu]

- To cite this document: BenchChem. [Application Notes and Protocols for Handling and Storing Air-Sensitive Cyclohexanethiol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074751#laboratory-procedures-for-handling-and-storing-air-sensitive-cyclohexanethiol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com